

Ftaxilide stock solution storage stability

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Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

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Ftaxilide: Available Information

The table below summarizes the key information available from the search results.

Property	Available Information	Source / Notes
Product Name	Ftaxilide	[1]
CAS Number	19368-18-4	[1]
Molecular Formula	C ₁₆ H ₁₅ NO ₃	[1]
Storage Conditions	Store tightly closed in a dry, cool, and well-ventilated place.	General guidance from Safety Data Sheet [1].
Stock Solution Stability	Information Not Available	No specific data on stability in solution (e.g., DMSO) over time was found.
Recommended Stability Testing	HPLC (or other validated stability-indicating methods)	Suggested protocol based on standard practice for drug stability assessment.

Proposed Experimental Protocol for Stability Testing

Since direct data is unavailable, you will need to establish the stability profile for your specific conditions.

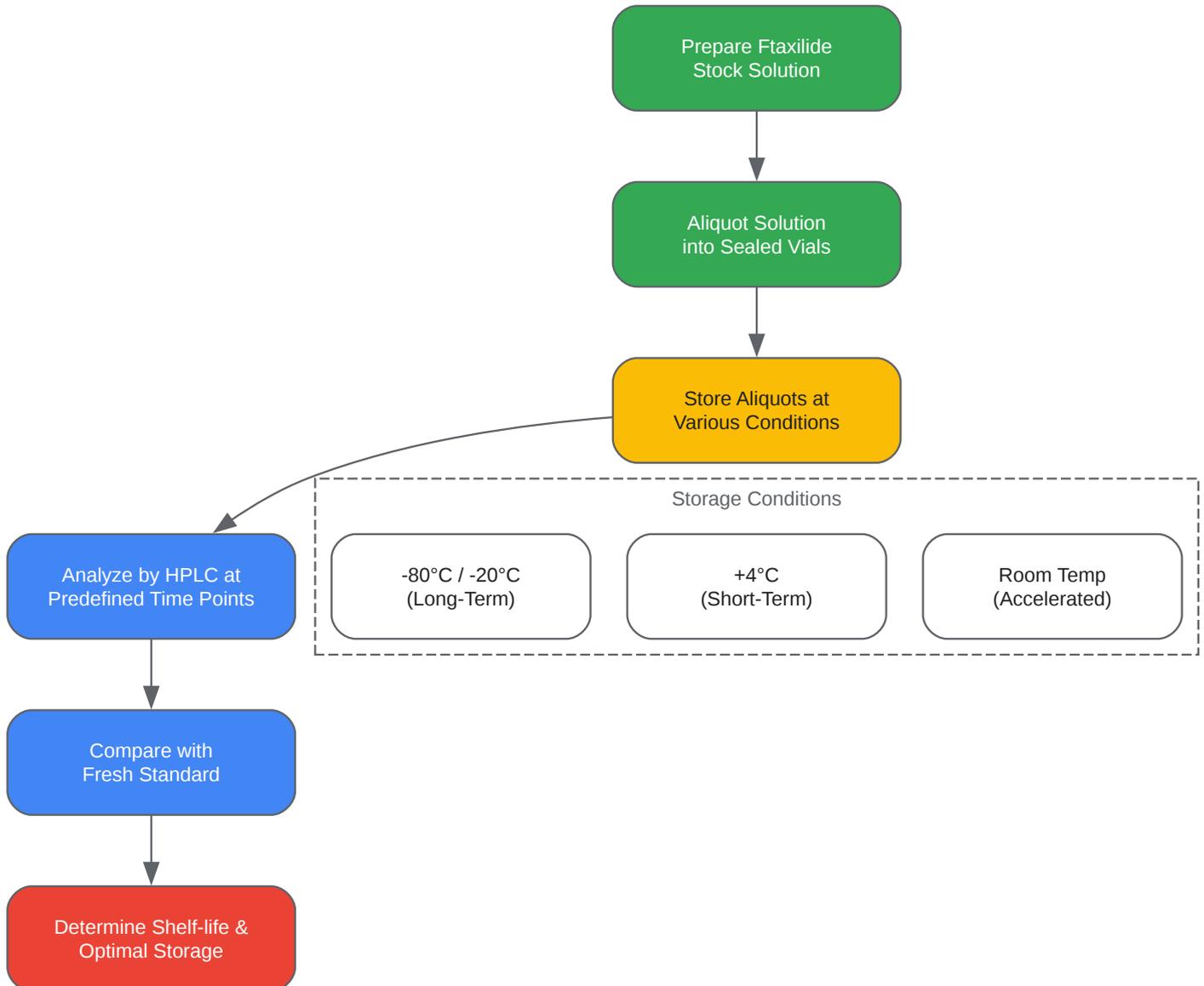
Here is a general protocol you can adapt.

- **Stock Solution Preparation:** Prepare your **Ftaxilide** stock solution at the required concentration in an appropriate solvent (e.g., DMSO). Ensure the solvent is of high quality and dry, if necessary, to minimize degradation.
- **Aliquoting and Storage:** Aliquot the stock solution into small, sealed vials to prevent repeated freeze-thaw cycles and exposure to air. Store aliquots under the following conditions to assess stability:
 - **-20°C or -80°C** (for long-term stability)
 - **+4°C** (for short-term/refrigerated stability)
 - **Room Temperature** (e.g., ~25°C, for accelerated degradation studies)
- **Time Points:** Analyze the aliquots at predetermined time points (e.g., 0, 1 day, 1 week, 2 weeks, 1 month, 3 months, 6 months, 1 year).
- **Analysis Method:** Use a stability-indicating analytical method to quantify **Ftaxilide** and detect degradation products. **High-Performance Liquid Chromatography (HPLC)** with a UV/Vis detector is a standard and suitable choice for this purpose [2].
 - Compare chromatograms from stored samples with a freshly prepared standard.
 - A significant change in the peak area of **Ftaxilide**, or the appearance of new peaks, indicates degradation.
- **Data Recording:** For each time point and storage condition, record the percentage of the parent compound (**Ftaxilide**) remaining. This data will allow you to build a stability profile and determine the shelf-life of your stock solutions.

Workflow for Assessing Ftaxilide Stability

The diagram below outlines the logical workflow for establishing the stability of **Ftaxilide** stock solutions, based on the experimental protocol.

Ftaxilide Stock Solution Stability Assessment Workflow



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Frequently Asked Questions

- **Q1: What is the recommended solvent for preparing a long-term Ftaxilide stock solution?**

- **A:** While specific data for **Ftaxilide** is unavailable, dimethyl sulfoxide (DMSO) is a very common solvent for preparing stock solutions of organic drug compounds. The general storage guidance to keep the substance in a "dry" place suggests that the compound should be protected from moisture [1]. Using anhydrous DMSO and ensuring tight sealing of containers is a prudent approach.
- **Q2: How can I detect and quantify Ftaxilide degradation?**
 - **A:** As outlined in the protocol, HPLC is the most direct method. You should look for a decrease in the main **Ftaxilide** peak and/or the appearance of new peaks in the chromatogram, which represent degradation products. The study on Naproxen and Diclofenac demonstrates the effective use of HPLC for monitoring the photodegradation of pharmaceutical compounds over time [2].
- **Q3: The search results do not provide the stability data I need. What should I do next?**
 - **A:** This is a common challenge in research. The next steps are to:
 - **Consult Scientific Literature:** Perform a detailed search on academic databases (e.g., SciFinder, Reaxys, PubMed) for journal articles or patents that specifically mention **Ftaxilide**.
 - **Contact Suppliers:** Reach out to chemical suppliers that offer **Ftaxilide**. They sometimes have technical data sheets with stability information that may not be publicly listed.
 - **Conduct Your Own Study:** Implement the experimental protocol provided above to generate the necessary data for your specific laboratory conditions. This is often the most reliable approach.

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References

1. Ftaxilide - Safety Data Sheet [chemicalbook.com]
2. Photostability and toxicity of finasteride, diclofenac and ... - PMC [pmc.ncbi.nlm.nih.gov]

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